

A Head-to-Head Comparison of Angiotensin III ELISA Kits for Researchers

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Compound of Interest

Compound Name: *angiotensin III*

Cat. No.: *B078482*

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For researchers and drug development professionals investigating the renin-angiotensin system (RAS), accurate quantification of **Angiotensin III** (Ang III) is crucial. As a key bioactive peptide in the RAS, Ang III plays a significant role in regulating blood pressure and aldosterone secretion. Enzyme-Linked Immunosorbent Assays (ELISAs) are a common method for measuring Ang III concentrations in various biological samples. This guide provides a head-to-head comparison of several commercially available **Angiotensin III** ELISA kits, focusing on their performance characteristics to aid in selecting the most suitable kit for your research needs.

Performance Characteristics of Angiotensin III ELISA Kits

The selection of an appropriate ELISA kit depends on several factors, including the sample type, the expected concentration of Ang III, and the required sensitivity and specificity. Below is a summary of the key performance characteristics of **Angiotensin III** ELISA kits from prominent manufacturers. Please note that the data presented here is based on information provided by the manufacturers and has not been independently verified.

Manufacturer	Kit Name/Catalog No.	Assay Principle	Detection Range (pg/mL)	Sensitivity (pg/mL)	Sample Types
Antibodies.com	Human Angiotensin III ELISA Kit (A74328)	Competitive	78.125 - 5000	< 46.875	Serum, plasma, tissue homogenates, other biological fluids[1]
Cloud-Clone Corp.	ELISA Kit for Angiotensin III (AngIII) (Rat)	Competitive Inhibition	12.35 - 1000	< 4.67	Serum, plasma, tissue homogenates, cell lysates, cell culture supernates, other biological fluids
ELK Biotechnology	Human AngIII(Angiotensin III) ELISA Kit	Sandwich	15.63 - 1000	4.41	Serum, plasma, other biological fluids[2]
Assay Genie	Human Angiotensin III (AngIII) ELISA Kit (HUDL00168)	Competitive	7.812 - 500	< 2.77	Serum, plasma, cell culture supernatants[3][4]

Experimental Data and Protocols

The performance of an ELISA kit is critically evaluated through its linearity, recovery, and precision. Below is a summary of the available data from the manufacturers.

Recovery

Recovery experiments assess the accuracy of the kit in measuring a known amount of analyte spiked into a biological matrix.

Manufacturer	Kit Name/Catalog No.	Serum	EDTA Plasma	Heparin Plasma
Antibodies.com	Human Angiotensin III ELISA Kit (A74328)	85% - 100% (Avg. 93%)	87% - 105% (Avg. 100%)	92% - 104% (Avg. 98%)[1]
ELK Biotechnology	Human AngIII(Angiotensin III) ELISA Kit	85% - 97% (Avg. 91%)	87% - 99% (Avg. 93%)	78% - 93% (Avg. 85%)[2]
Assay Genie	Human Angiotensin III (AngIII) ELISA Kit (HUDL00168)	80% - 102% (Avg. 91%)	81% - 100% (Avg. 90%)	80% - 89% (Avg. 84%)[3]

Linearity

Linearity assesses the ability of the kit to provide results that are directly proportional to the concentration of the analyte in the sample.

Manufacturer	Kit Name/Catalog No.	1:2	1:4	1:8
Antibodies.com	Human Angiotensin III ELISA Kit (A74328) - Serum	91-97%	85-105%	87-100% [1]
Cloud-Clone Corp.	ELISA Kit for Angiotensin III (AngIII) (Rat) - Serum	92-102%	85-95%	94-106%
Assay Genie	Human Angiotensin III (AngIII) ELISA Kit (HUDL00168) - Serum	82-96%	83-98%	81-99% [3]

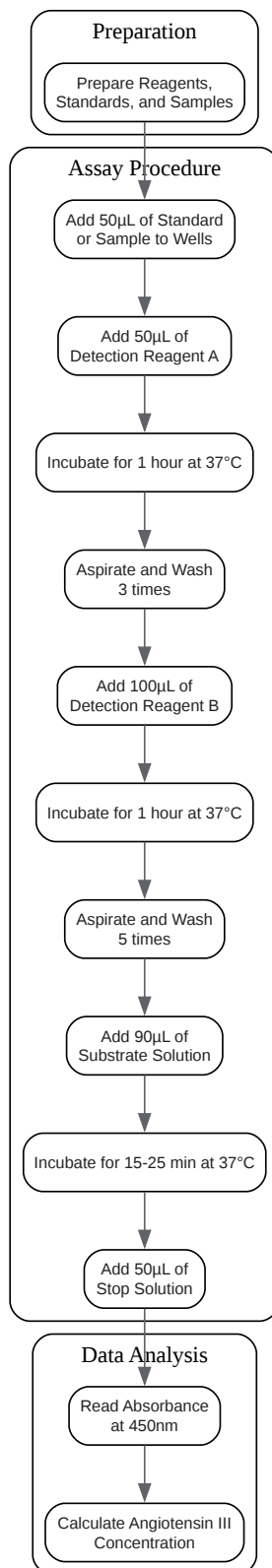
Precision

Precision is a measure of the reproducibility of the assay, typically expressed as the coefficient of variation (CV).

Manufacturer	Kit Name/Catalog No.	Intra-Assay CV	Inter-Assay CV
Cloud-Clone Corp.	ELISA Kit for Angiotensin III (AngIII) (Rat)	< 10%	< 12%
Assay Genie	Human Angiotensin III (AngIII) ELISA Kit (HUDL00168)	< 10%	< 12% [3]

Experimental Workflow

The general workflow for an **Angiotensin III** ELISA involves several key steps. While specific incubation times and reagents may vary between kits, a typical protocol is outlined below.

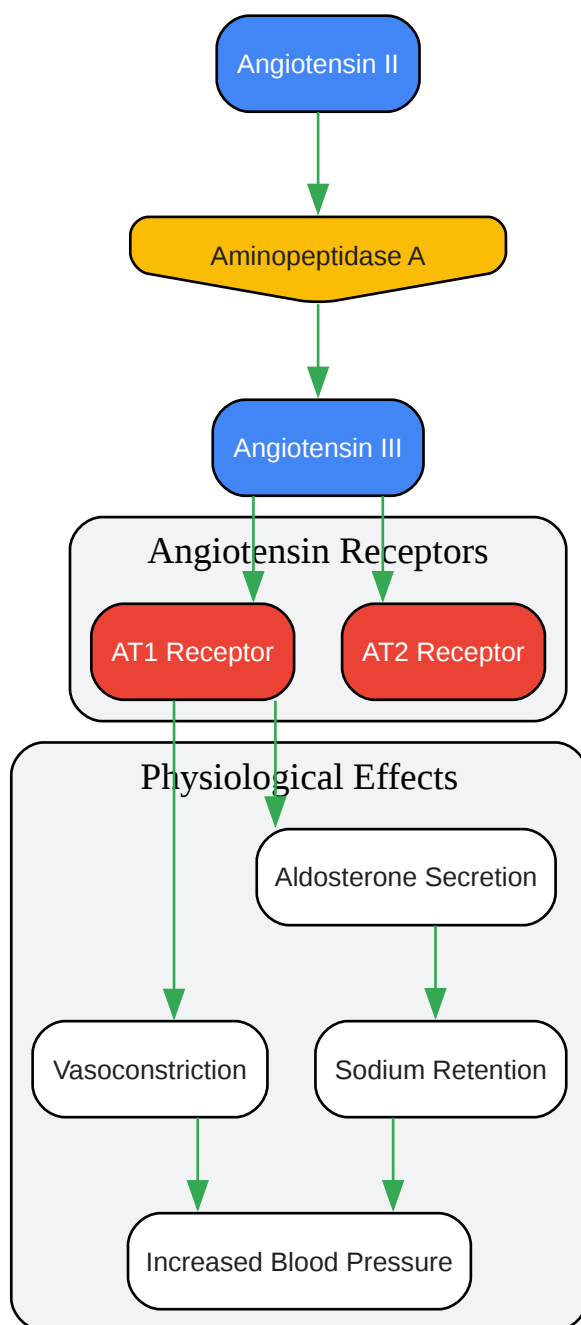


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A typical experimental workflow for an **Angiotensin III** ELISA kit.

Angiotensin III Signaling Pathway

Angiotensin III is formed from Angiotensin II by the action of aminopeptidase A. It exerts its physiological effects by binding to angiotensin receptors, primarily the AT1 and AT2 receptors. The signaling cascade initiated by Ang III binding plays a crucial role in the regulation of blood pressure and fluid and electrolyte balance.



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Simplified signaling pathway of **Angiotensin III**.

Cross-Reactivity and Specificity

A critical consideration for any immunoassay is its specificity and potential cross-reactivity with structurally similar molecules. For **Angiotensin III** ELISAs, it is important to know the degree of cross-reactivity with other angiotensin peptides such as Angiotensin I, Angiotensin II, and

Angiotensin IV. Manufacturers generally claim high specificity for their kits; for instance, Cloud-Clone Corp. states that there is "No significant cross-reactivity or interference between AngIII and analogues was observed" for their rat **Angiotensin III** ELISA kit. However, detailed quantitative cross-reactivity data is often not readily available in the product datasheets. Researchers should contact the manufacturers directly to obtain more specific information on cross-reactivity if this is a critical parameter for their studies.

Conclusion

The choice of an **Angiotensin III** ELISA kit should be based on a careful evaluation of the performance characteristics in the context of the specific research application. While manufacturers provide valuable data on the performance of their kits, it is important to acknowledge that this information has not been independently verified. Whenever possible, researchers should perform their own validation experiments to ensure the chosen kit meets the requirements of their study. For critical applications, it is also advisable to inquire with manufacturers for more detailed information on antibody specificity and cross-reactivity.

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